

# Stability and storage conditions for 4-Nonanone

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## Compound of Interest

Compound Name: 4-Nonanone

Cat. No.: B1580890

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## Technical Support Center: 4-Nonanone

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **4-Nonanone**. It includes a comprehensive troubleshooting guide, frequently asked questions (FAQs), and detailed experimental protocols to ensure the stability and successful application of this compound in your research.

## Stability and Storage

Proper handling and storage are crucial for maintaining the integrity of **4-Nonanone**. Below are the recommended conditions and a summary of its physical and chemical properties.

**Storage Conditions:** For optimal stability, **4-Nonanone** should be stored in a cool, dark, and well-ventilated place.<sup>[1]</sup> While it can be stored at ambient temperatures, refrigeration at temperatures below 15°C is recommended for long-term storage to minimize potential degradation.<sup>[1]</sup> The container should be tightly sealed to prevent exposure to moisture and air.

Summary of Physical and Chemical Properties:

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O[2]
Molecular Weight	142.24 g/mol [2]
Appearance	Colorless to light yellow clear liquid[1]
Boiling Point	188 °C at 760 mmHg[2]
Flash Point	61 °C (142 °F)[1]
Density	0.819 g/cm <sup>3</sup> at 20°C
Solubility	Soluble in organic solvents, limited solubility in water
CAS Number	4485-09-0[2]

## Troubleshooting Guide

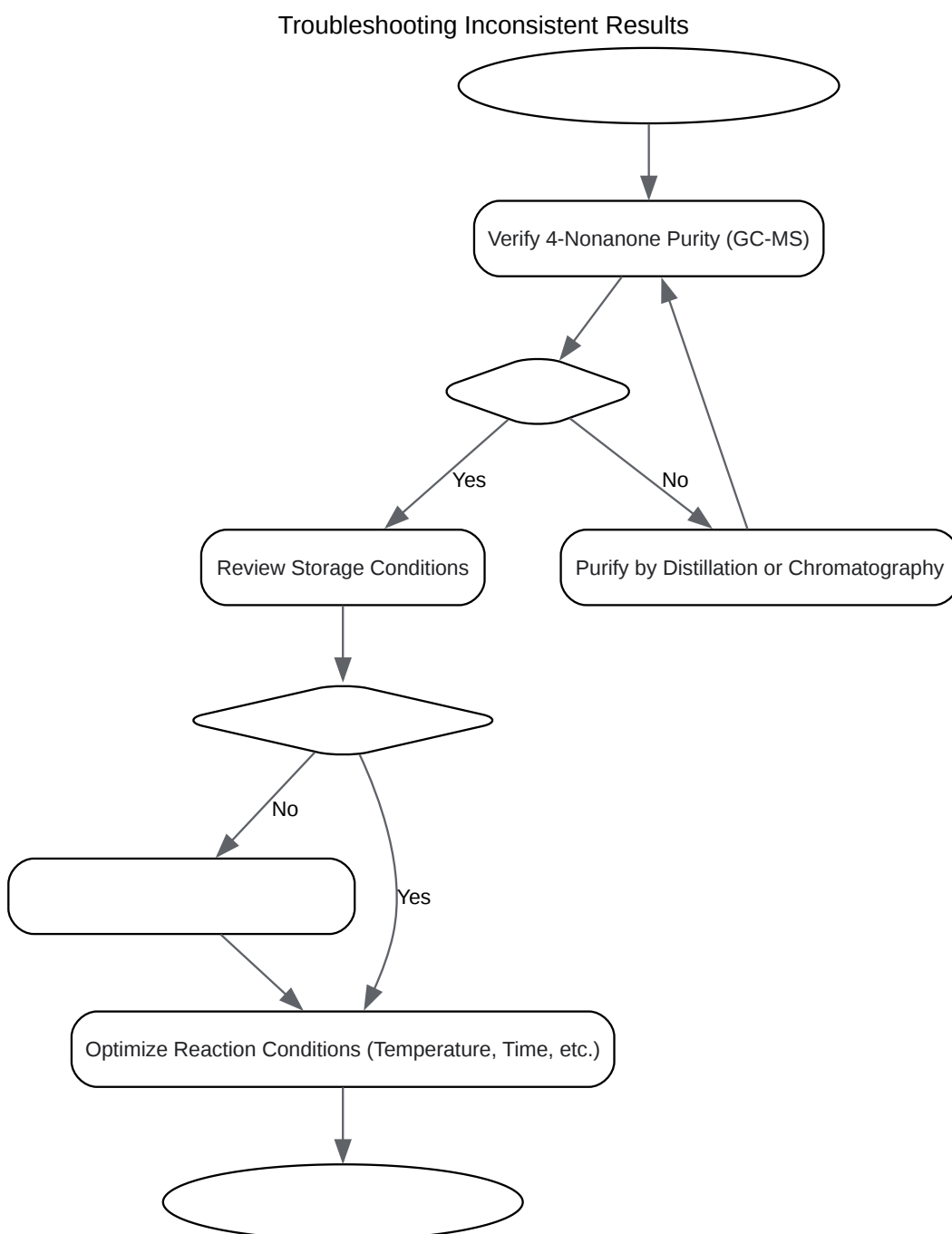
Encountering issues in your experiments? This guide addresses common problems and provides step-by-step solutions.

### Issue 1: Inconsistent Experimental Results

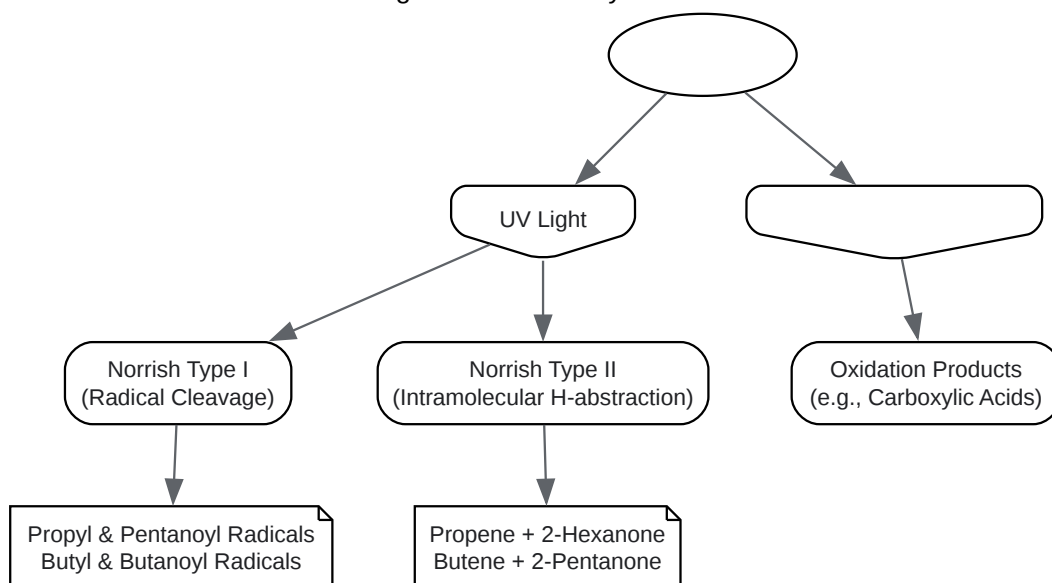
#### Possible Causes:

- **Impurity of 4-Nonanone:** The presence of impurities can significantly affect reaction outcomes.
- **Degradation of 4-Nonanone:** Improper storage or handling can lead to degradation, altering its chemical properties.
- **Reaction Conditions:** Suboptimal reaction conditions such as temperature, pressure, or reaction time can lead to inconsistent results.

#### Troubleshooting Workflow:



Potential Degradation Pathways of 4-Nonanone



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## References

- 1. scispace.com [scispace.com]
- 2. 4-Nonanone | C<sub>9</sub>H<sub>18</sub>O | CID 78236 - PubChem [pubchem.ncbi.nlm.nih.gov]
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